

A Technical Guide to (+)-Dibenzoyl-D-tartaric acid: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: (+)-Dibenzoyl-D-tartaric acid

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Introduction

(+)-Dibenzoyl-D-tartaric acid is a chiral carboxylic acid derivative widely utilized as a resolving agent in the pharmaceutical industry.[1] Its ability to form diastereomeric salts with racemic mixtures of amines and other compounds makes it an invaluable tool for the separation of enantiomers, a critical step in the development of stereochemically pure drugs.[2][3] This technical guide provides a comprehensive overview of the structure, synthesis, and key applications of **(+)-Dibenzoyl-D-tartaric acid**.

Structure and Properties

(+)-Dibenzoyl-D-tartaric acid, with the chemical formula $C_{18}H_{14}O_8$ and a molecular weight of 358.30 g/mol, is a white to off-white crystalline powder.[1][4] Its chemical structure is characterized by a tartaric acid backbone with both hydroxyl groups esterified with benzoyl groups. The "(+)" designation indicates its dextrorotatory nature, stemming from the (2S,3S) stereochemistry of the chiral centers.[5]

Key Identifiers:

- IUPAC Name: (2S,3S)-2,3-dibenzoyloxybutanedioic acid[5]
- CAS Number: 17026-42-5[1]

- Synonyms: (+)-2,3-Dibenzoyl-D-tartaric acid, (2S,3S)-(+)-Di-O-benzoyltartaric acid[6]

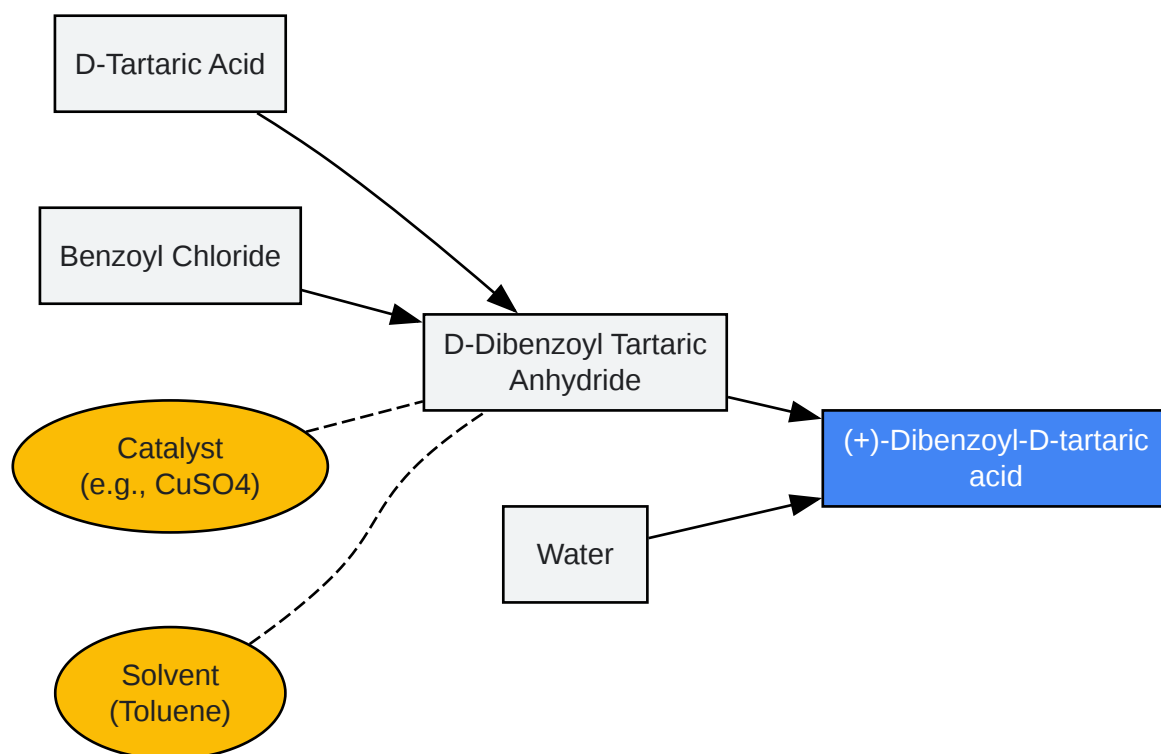
The compound is sparingly soluble in water but shows good solubility in polar organic solvents such as ethanol, methanol, and acetone.[1] It is typically stable under cool and dry storage conditions.[1][4]

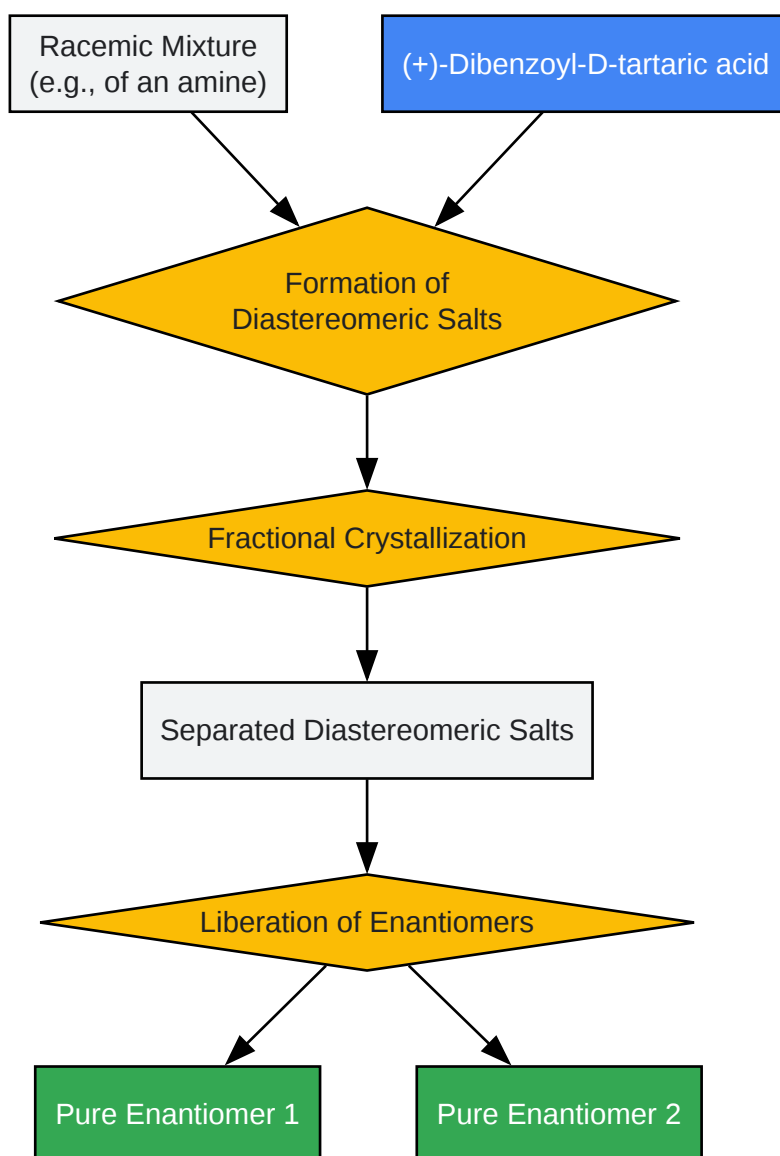
Synthesis of (+)-Dibenzoyl-D-tartaric acid

The most common and industrially applied synthesis of **(+)-Dibenzoyl-D-tartaric acid** involves a two-step process starting from D-tartaric acid and benzoyl chloride.[7][8] The first step is the formation of D-dibenzoyl tartaric anhydride, which is subsequently hydrolyzed to yield the final product. Toluene is frequently used as a solvent, and a catalyst such as copper sulfate or ferrous sulfate is often employed to facilitate the reaction.[7][8]

A generalized reaction scheme is as follows:

- Anhydride Formation: D-tartaric acid is reacted with benzoyl chloride in the presence of a catalyst and solvent.
- Hydrolysis: The resulting D-dibenzoyl tartaric anhydride is hydrolyzed with water to open the anhydride ring and form the dicarboxylic acid.





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